

Overcoming solubility issues with 10-Norparvulenone in assays

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Compound of Interest

Compound Name: 10-Norparvulenone

Cat. No.: B3025966

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Technical Support Center: 10-Norparvulenone

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges with **10-Norparvulenone**, particularly concerning its solubility in experimental assays.

Frequently Asked Questions (FAQs)

Q1: What is **10-Norparvulenone** and what are its general properties?

10-Norparvulenone is a fungal metabolite with the molecular formula $C_{12}H_{14}O_5$ and a molecular weight of 238.2 g/mol ^[1] It is recognized for its anti-influenza virus activity.^{[1][2]}

Q2: In which solvents is **10-Norparvulenone** soluble?

10-Norparvulenone is a solid that is known to be soluble in several organic solvents, including Dimethyl Sulfoxide (DMSO), Dichloromethane (DCM), Ethanol, and Methanol.^[1]

Q3: Has a specific effective concentration of **10-Norparvulenone** been reported in a cell-based assay?

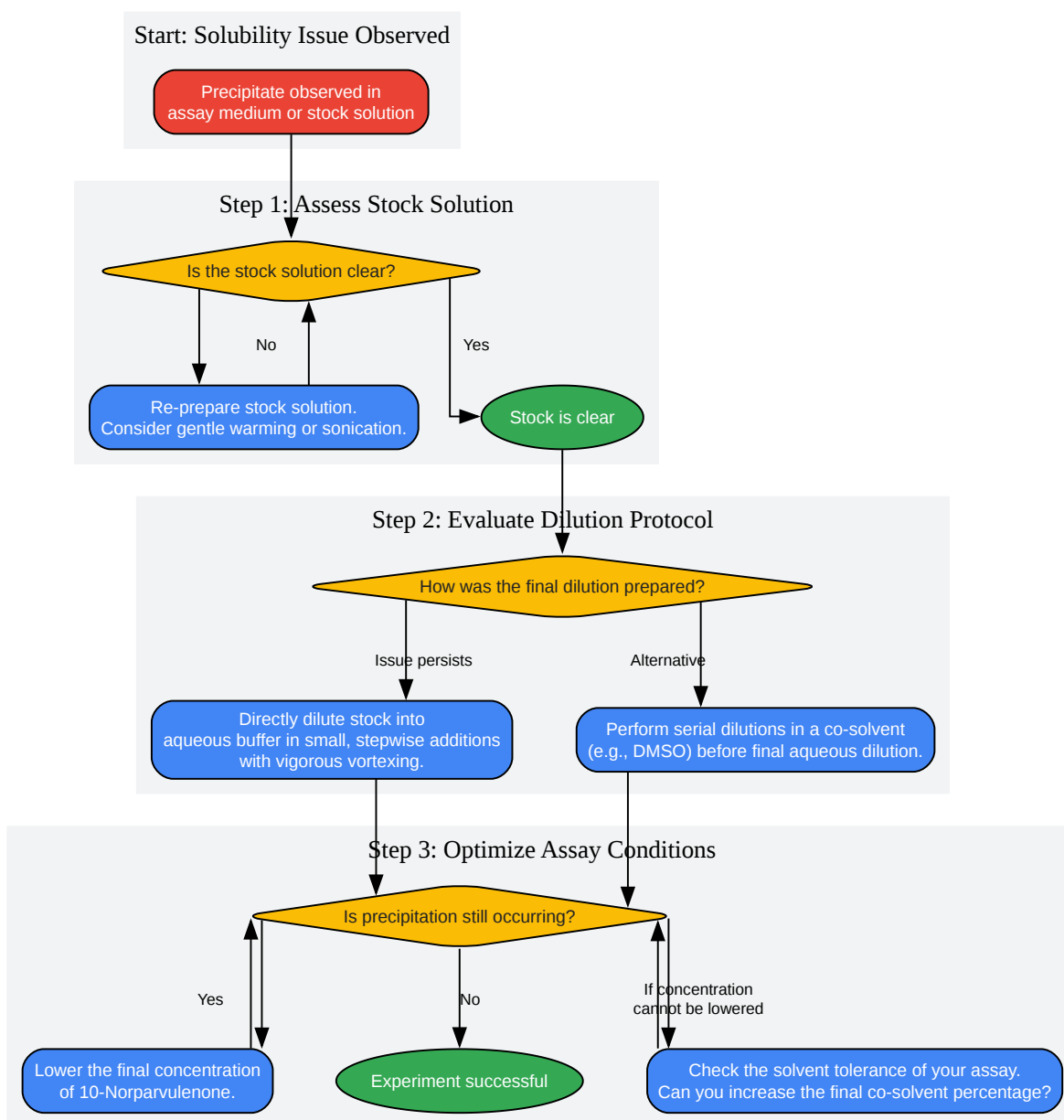
Yes, **10-Norparvulenone** has been shown to decrease viral sialidase activity in Madin-Darby Canine Kidney (MDCK) cells infected with the influenza A virus at a concentration of 1 μ g/mL.
^[1]

Troubleshooting Guide: Overcoming Solubility Issues

Researchers may encounter precipitation or poor dissolution of **10-Norparvulenone** when preparing solutions, especially when transitioning from an organic stock solution to an aqueous assay buffer. The following guide provides a systematic approach to troubleshoot these issues.

Visual Troubleshooting Workflow

Below is a workflow to diagnose and resolve common solubility problems with **10-Norparvulenone**.



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Caption: Troubleshooting workflow for **10-Norparvulenone** solubility.

Experimental Protocols

Protocol 1: Preparation of a 10-Norparvulenone Stock Solution in DMSO

This protocol describes the preparation of a 1 mg/mL stock solution. Note that quantitative solubility limits for **10-Norparvulenone** are not widely published; therefore, visual inspection for complete dissolution is critical.

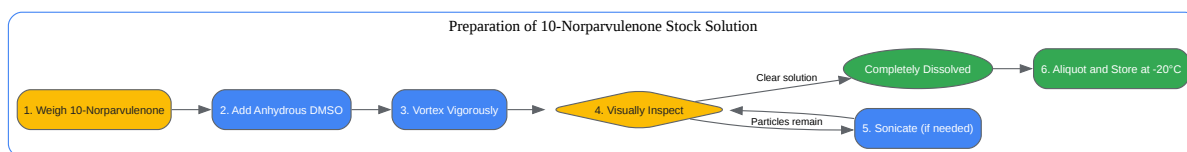
Materials:

- **10-Norparvulenone** (solid)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh out the desired amount of **10-Norparvulenone** (e.g., 1 mg) in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 1 mL for a 1 mg/mL stock).
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution against a light source to ensure no solid particles remain.
- If dissolution is incomplete, sonicate the solution in a water bath for 5-10 minutes.
- Once fully dissolved, store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Diagram: Stock Solution Preparation Workflow



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Caption: Workflow for preparing a **10-Norparvulenone** stock solution.

Protocol 2: Dilution of 10-Norparvulenone for Cell-Based Assays

This protocol provides a method for diluting the DMSO stock solution into an aqueous cell culture medium to a final concentration of 1 µg/mL, minimizing precipitation.

Materials:

- 1 mg/mL **10-Norparvulenone** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile polypropylene tubes
- Vortex mixer

Procedure:

- Prepare an intermediate dilution of the **10-Norparvulenone** stock solution. For example, dilute the 1 mg/mL stock 1:10 in DMSO to create a 100 µg/mL solution.

- Add the required volume of the intermediate dilution to the pre-warmed cell culture medium. To achieve a final concentration of 1 µg/mL, add 10 µL of the 100 µg/mL intermediate dilution to 990 µL of cell culture medium.
- Immediately after adding the compound, vortex the solution for 30-60 seconds to ensure rapid and uniform dispersion.
- Visually inspect the final solution for any signs of precipitation before adding it to the cells.
- Important: The final concentration of DMSO in the assay should be kept as low as possible (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.

Data Summary

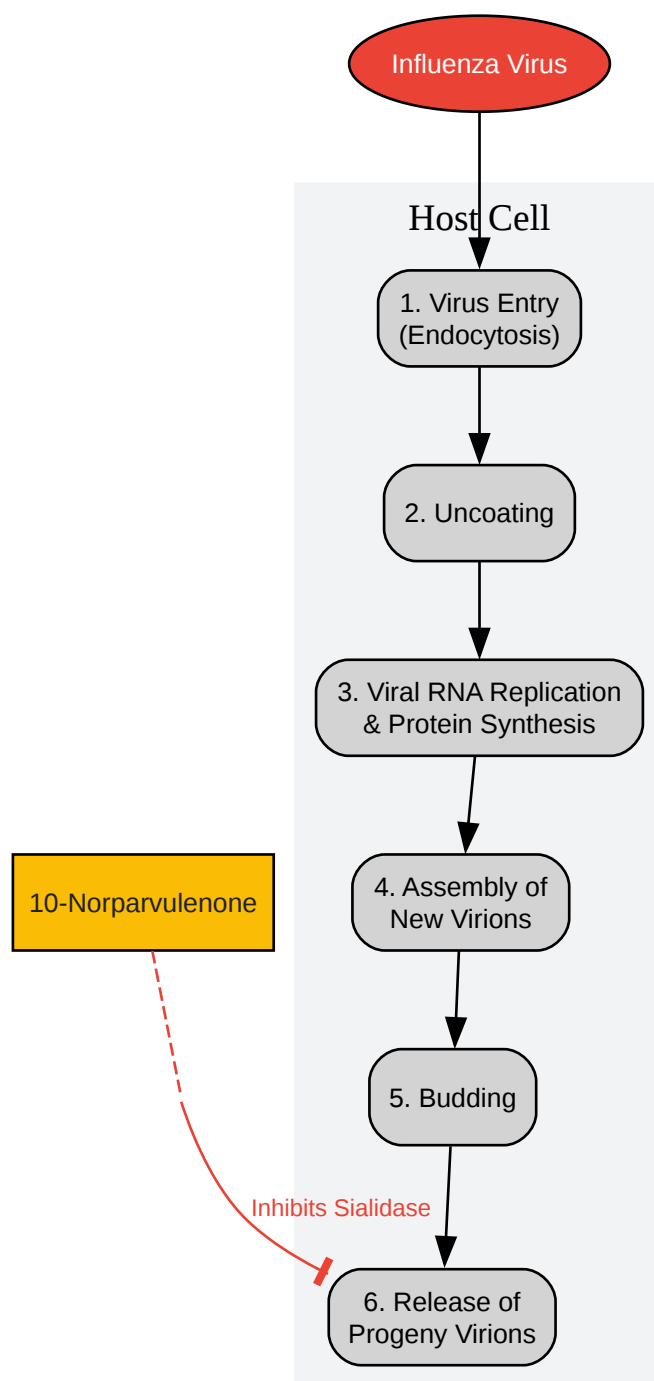
While specific quantitative solubility data for **10-Norparvulenone** is not readily available in public literature, the following table summarizes its known solubility characteristics.

Solvent	Solubility	Concentration
Dichloromethane	Soluble	Data not available
DMSO	Soluble	Data not available
Ethanol	Soluble	Data not available
Methanol	Soluble	Data not available
Aqueous Buffer	Sparingly Soluble	Data not available

Signaling Pathway Context

The primary reported mechanism of action for **10-Norparvulenone** is the inhibition of viral sialidase activity. Sialidase (also known as neuraminidase) is a crucial enzyme for the release of progeny influenza virions from infected host cells. By inhibiting this enzyme, **10-Norparvulenone** can prevent the spread of the virus.

Diagram: Influenza Virus Life Cycle and Potential Target of 10-Norparvulenone



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Caption: Influenza virus life cycle and the inhibitory action of **10-Norparvulenone**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. A new anti-influenza virus antibiotic, 10-norparvulenone from *Microsphaeropsis* sp. FO-5050 - PubMed [pubmed.ncbi.nlm.nih.gov]
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